

ensuring complete dissolution of LY255283 for experiments

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Compound of Interest

Compound Name: LY255283

Cat. No.: B1675639

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Technical Support Center: LY255283

This technical support center provides guidance for researchers, scientists, and drug development professionals on ensuring the complete dissolution of **LY255283** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **LY255283**?

A1: Dimethyl sulfoxide (DMSO) is the most highly recommended solvent for preparing a stock solution of **LY255283**. It has been shown to be soluble up to 100 mg/mL (277.43 mM) in DMSO.^[1] For optimal results, it is crucial to use newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility.^{[1][2]} Ethanol can also be used, with a solubility of up to 25 mM.

Q2: My **LY255283** is not fully dissolving in DMSO. What should I do?

A2: If you observe precipitation or incomplete dissolution, gentle heating and/or sonication can be used to aid the process.^{[1][3]} Ensure you are using a sufficient volume of fresh, anhydrous DMSO.

Q3: How should I store my **LY255283** stock solution?

A3: For long-term storage, it is recommended to store stock solutions at -80°C, which should maintain stability for up to 6 months.^[1] For shorter-term storage, -20°C is acceptable for up to 1 month.^[1] It is advisable to store solutions under a nitrogen atmosphere to minimize degradation.^[1]

Q4: Can I prepare **LY255283** for in vivo administration?

A4: Yes, several formulations have been described for in vivo use. These typically involve a multi-solvent system. For example, a clear solution for intraperitoneal injection can be prepared using a mixture of DMSO and corn oil.^[1] A suspended solution for oral or intraperitoneal injection can be made using a combination of DMSO, PEG300, Tween-80, and saline.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock solution in aqueous media.	LY255283 has poor aqueous solubility.	Decrease the final concentration of LY255283 in the aqueous medium. Increase the percentage of co-solvents in the final solution if the experimental design allows. Consider using a formulation with solubilizing agents like SBE- β -CD. [1]
Cloudy or suspended solution when preparing for in vivo use.	Incomplete dissolution in the vehicle.	Follow the specified protocol carefully, adding each solvent sequentially and ensuring thorough mixing at each step. [1] Use of ultrasonication can help in achieving a more uniform suspension. [1]
Inconsistent experimental results.	Degradation of LY255283 stock solution.	Ensure proper storage conditions (-80°C for long-term). [1] Avoid repeated freeze-thaw cycles by aliquoting the stock solution after preparation. Use fresh, anhydrous DMSO for initial dissolution. [2]

Experimental Protocols

Preparation of a 100 mM LY255283 Stock Solution in DMSO

- Weigh out the desired amount of **LY255283** powder.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 100 mM concentration (e.g., for 1 mg of **LY255283** with a molecular weight of 360.45 g/mol , add 27.74 μ L of

DMSO).

- If necessary, gently warm the solution and sonicate until the powder is completely dissolved.
- Store the stock solution in aliquots at -80°C.

Preparation of a 2.5 mg/mL Clear Solution for In Vivo Administration

This protocol yields a clear solution suitable for intraperitoneal injection.

- Prepare a stock solution of **LY255283** in DMSO.
- In a sterile tube, add 10% of the final volume as the DMSO stock solution.
- Add 90% of the final volume as corn oil.
- Vortex thoroughly to ensure a clear, homogenous solution.

Preparation of a 2.5 mg/mL Suspended Solution for In Vivo Administration

This protocol yields a suspended solution suitable for oral or intraperitoneal injection.

- Prepare a 25 mg/mL stock solution of **LY255283** in DMSO.
- For a 1 mL final volume, add 100 µL of the DMSO stock solution to 400 µL of PEG300.
- Mix thoroughly.
- Add 50 µL of Tween-80 and mix again.
- Add 450 µL of saline and mix to achieve a uniform suspension. Use of ultrasonication is recommended.^[1]

Quantitative Data Summary

Solubility of **LY255283** in Various Solvents

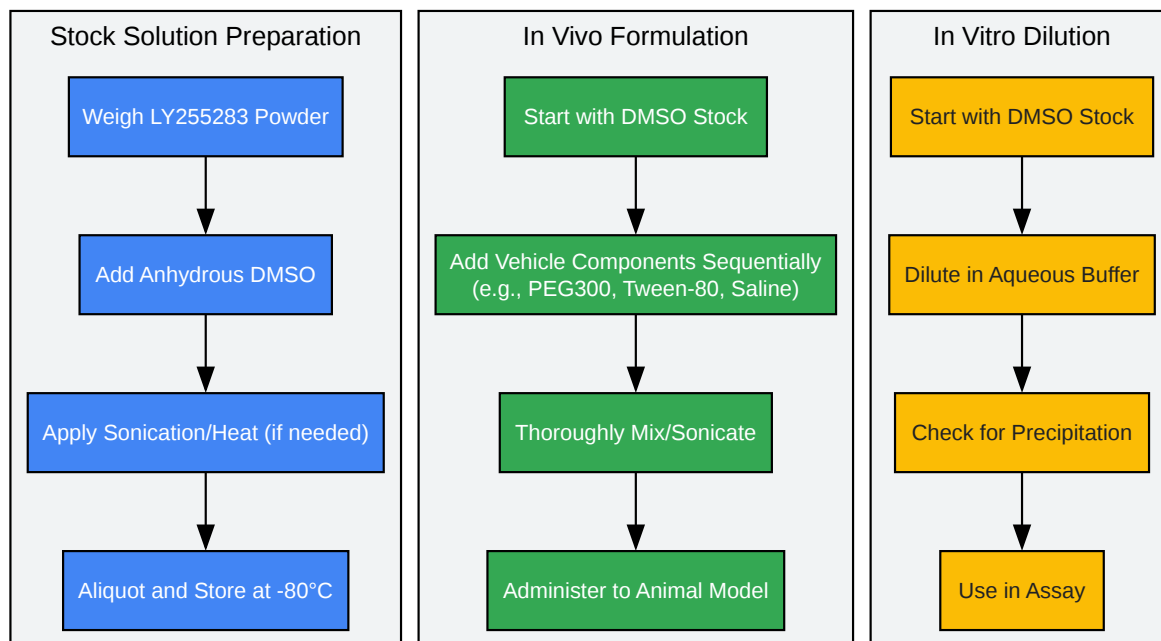
Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	100[1]	277.43[1]	Use of fresh, anhydrous DMSO is recommended.[1][2] Sonication may be needed.[1]
Ethanol	9.01	25	
Water	Insoluble[2]	Insoluble[2]	

In Vivo Formulation Examples

Formulation Components	Final Concentration	Solution Type
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.94 mM)	Clear Solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (6.94 mM)	Suspended Solution
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.94 mM)	Clear Solution

Visualizations

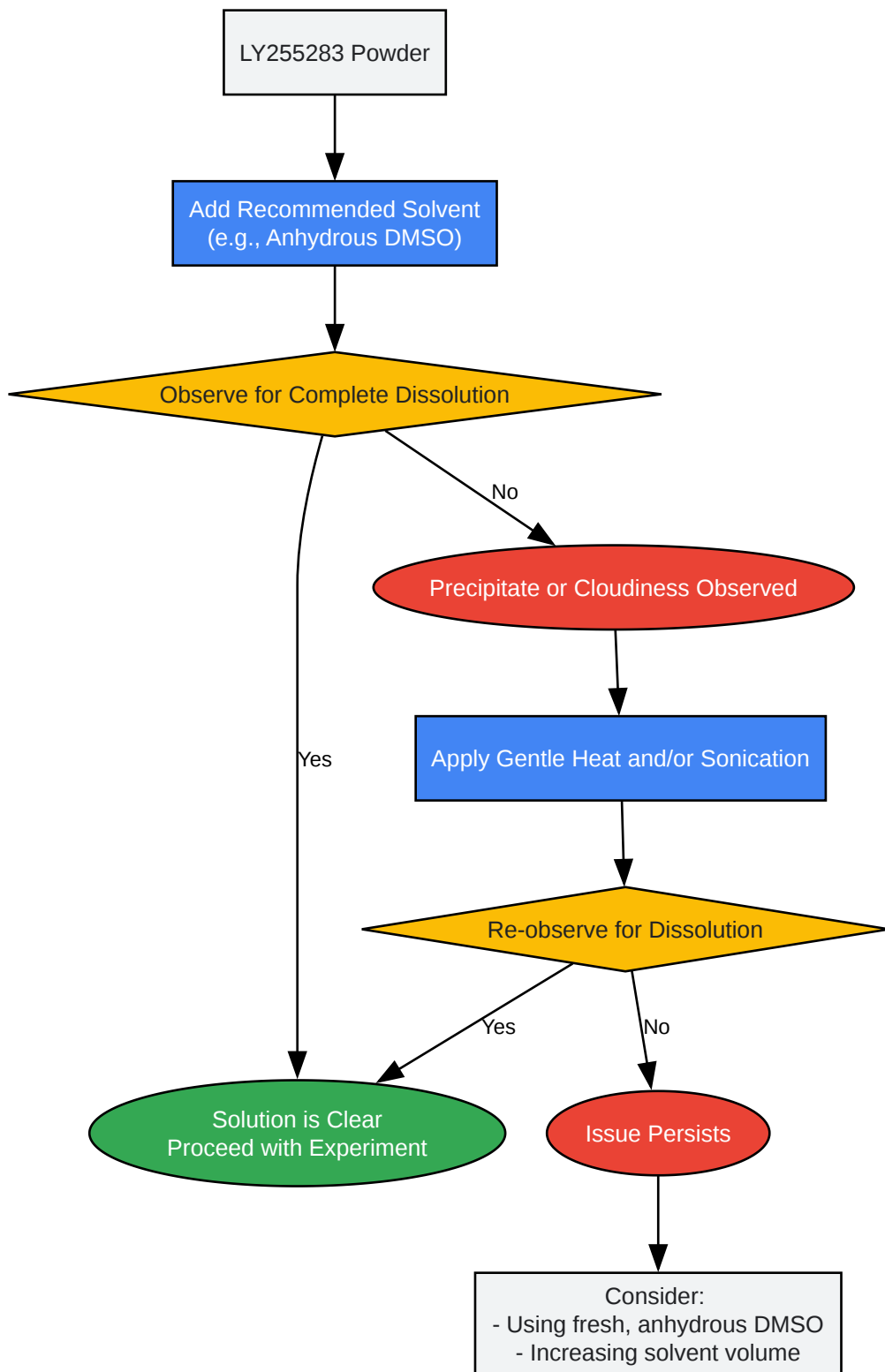
Experimental Workflow for LY2552883 Solution Preparation



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Caption: Workflow for preparing **LY255283** solutions.

Troubleshooting Incomplete Dissolution of LY255283



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Caption: Troubleshooting guide for **LY255283** dissolution.

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